Best practices for storing and handling JA2131 to prevent degradation.

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Compound of Interest	
Compound Name: JA2131	
Cat. No.: B3344288	Get Quote

Technical Support Center: JA2131

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling the PARG inhibitor **JA2131** to prevent degradation and ensure experimental reproducibility.

Frequently Asked Questions (FAQs)

Q1: How should I store **JA2131** upon receipt?

A: Upon receipt, **JA2131** powder should be stored at -20°C for long-term stability, where it can be kept for up to 3 years. For shorter periods, storage at 4°C is acceptable for up to 2 years.[1][2]

Q2: What is the recommended solvent for preparing **JA2131** stock solutions?

A: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **JA2131**.[1][3] It is soluble in DMSO at a concentration of 12.5 mg/mL (36.61 mM).[1] For optimal solubility, ultrasonic agitation and warming to 60°C may be necessary.[1] It is crucial to use newly opened, anhydrous DMSO as the compound is hygroscopic, and the presence of water can significantly impact solubility.[1]

Q3: How should I store **JA2131** stock solutions?

A: Once dissolved, **JA2131** stock solutions should be aliquoted to avoid repeated freeze-thaw cycles, which can lead to degradation.[1] For long-term storage, aliquots should be kept at -80°C and are stable for up to 6 months.[1] For short-term storage, -20°C is suitable for up to 1 month.[1][2]

Q4: Can **JA2131** be shipped at room temperature?

A: Yes, **JA2131** is stable at ambient temperature for the short durations typical of shipping and customs clearance.[2] However, upon receipt, it should be immediately stored under the recommended conditions.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Difficulty dissolving JA2131 powder	1. Inappropriate solvent. 2. Low-quality or hydrated DMSO. 3. Insufficient mixing or temperature.	1. Ensure you are using DMSO as the solvent. 2. Use a fresh, unopened bottle of anhydrous DMSO.[1] 3. Use an ultrasonic bath and/or warm the solution to 60°C to aid dissolution.[1]
Precipitate formation in stock solution after freezing	1. Solution concentration is too high. 2. Improper storage. 3. Repeated freeze-thaw cycles.	1. Ensure the concentration does not exceed the recommended solubility limits. 2. Store aliquots at -80°C for long-term storage.[1] 3. Aliquot the stock solution into single-use volumes to avoid multiple freeze-thaw cycles.[1]
Inconsistent experimental results	1. Degradation of JA2131 due to improper storage. 2. Inaccurate concentration due to incomplete dissolution or precipitation.	1. Verify that the storage conditions and duration for both the powder and stock solutions are within the recommended guidelines. 2. Before use, ensure the stock solution is completely dissolved. If necessary, warm and vortex the solution.
Loss of compound activity	1. Exceeded storage time. 2. Frequent exposure to room temperature. 3. Contamination of stock solution.	1. Check the date of preparation and storage duration. Discard any solutions stored beyond the recommended period.[1][2] 2. Minimize the time stock solutions are kept at room temperature. Thaw on ice and use immediately. 3. Use sterile techniques when preparing and handling solutions to

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prevent microbial or chemical contamination.

Data Presentation

Table 1: Recommended Storage Conditions for **JA2131**

Form	Storage Temperature	Duration
Solid Powder	-20°C	3 years[2]
4°C	2 years[2]	
In Solvent (DMSO)	-80°C	6 months[1][2]
-20°C	1 month[1][2]	

Table 2: Solubility of **JA2131**

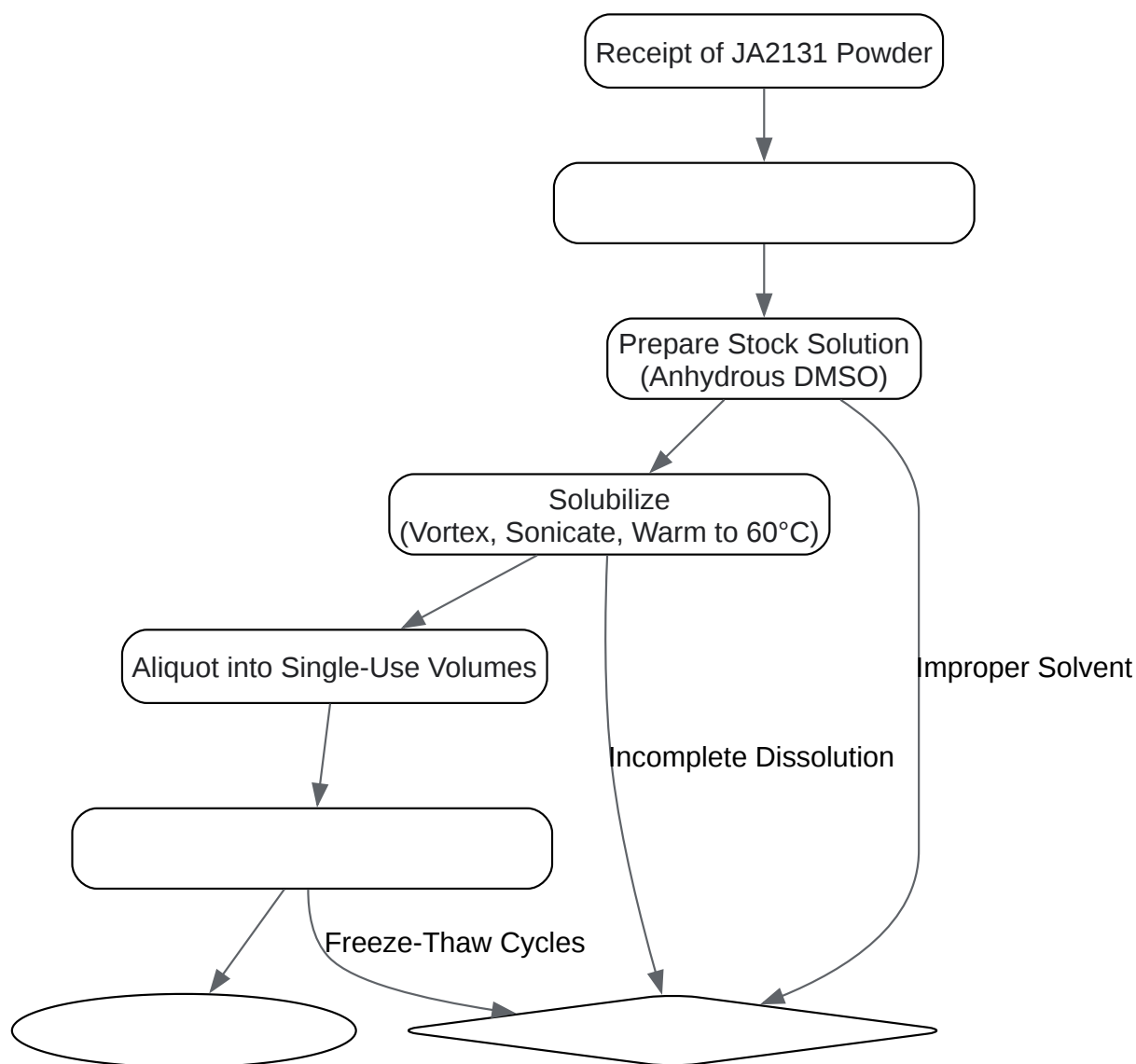| Solvent	Concentration
DMSO	12.5 mg/mL (36.61 mM)[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **JA2131** Stock Solution in DMSO

- Materials:

  - **JA2131** powder (Molecular Weight: 341.45 g/mol)[1]

  - Anhydrous DMSO

  - Sterile microcentrifuge tubes

  - Vortex mixer

  - Ultrasonic water bath

- Procedure:

  1. Calculate the required mass of **JA2131** for your desired volume of 10 mM stock solution. For 1 mL of 10 mM stock solution, you will need 3.41 mg of **JA2131**.

  2. Weigh the calculated amount of **JA2131** powder and place it in a sterile microcentrifuge tube.

  3. Add the appropriate volume of anhydrous DMSO to the tube.

  4. Vortex the solution vigorously for 1-2 minutes.

  5. If the powder is not fully dissolved, place the tube in an ultrasonic water bath for 10-15 minutes. Gentle warming to 60°C can also be applied if necessary.[1]

  6. Once the solution is clear, aliquot it into single-use volumes in sterile microcentrifuge tubes.

  7. Store the aliquots at -80°C for up to 6 months.[1]

Visualizations

Diagram 1: **JA2131** Handling and Storage Workflow

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                          ┌─────────────────────────┐
                          │  Receipt of JA2131 Powder │
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                          └─────────────────────────┘
                                      │
                                      ▼
                          ┌─────────────────────────┐
                          │  Prepare Stock Solution  │
                          │    (Anhydrous DMSO)      │
                          └─────────────────────────┘
                                      │
                                      ▼
                    ┌───────────────────────────────────┐
                    │          Solubilize               │
                    │ (Vortex, Sonicate, Warm to 60°C)  │
                    └───────────────────────────────────┘
                                      │
                                      ▼
            ┌───────────────────────────────────┐
            │  Aliquot into Single-Use Volumes  │              Improper Solvent
            └───────────────────────────────────┘
                                      │
                                      ▼                 Incomplete Dissolution
            ┌───────────────────────────────────┐
            │                                   │
            └───────────────────────────────────┘
                      Freeze-Thaw Cycles
```

Improper Solvent

Incomplete Dissolution

Freeze-Thaw Cycles

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Caption: Workflow for proper handling and storage of **JA2131**.

Diagram 2: **JA2131** Mechanism of Action - PARG Inhibition

JA2131 is a potent and selective small molecule inhibitor of Poly(ADP-ribose) Glycohydrolase (PARG).[3] PARG is a key enzyme responsible for the degradation of poly(ADP-ribose) (PAR) chains, a post-translational modification involved in DNA damage repair and other cellular processes.[4] By inhibiting PARG, **JA2131** leads to the accumulation of PAR chains, a state known as hyperPARylation.[5] This accumulation can cause replication fork stalling and ultimately lead to cancer cell death.[1]
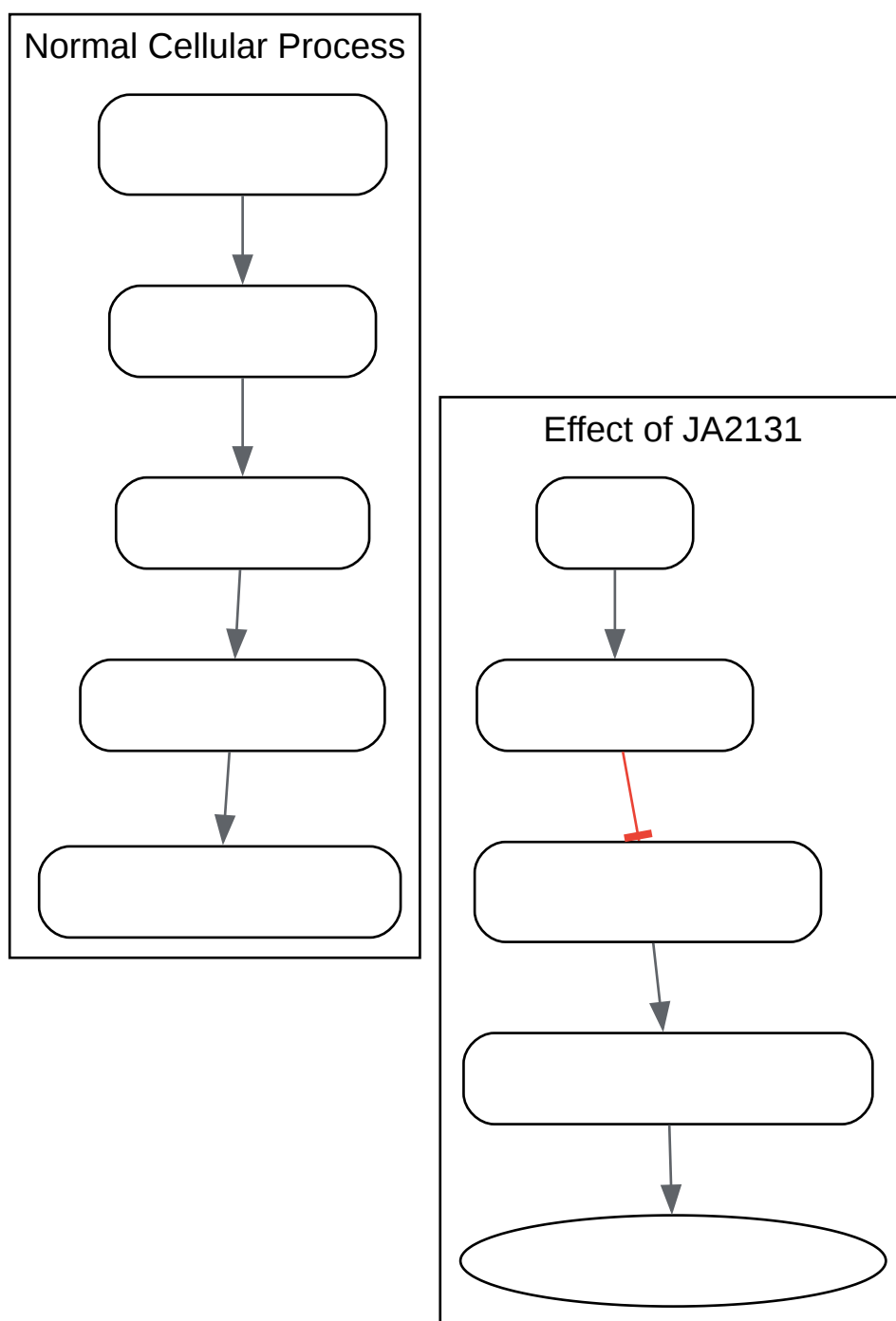
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Caption: Simplified signaling pathway of **JA2131**-mediated PARG inhibition.

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